

# Application Notes and Protocols: Measuring the Detonation Velocity of Octol Samples

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## Compound of Interest

Compound Name: Octol

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This document provides a detailed guide to measuring the detonation velocity of **Octol**, a high-explosive mixture of HMX and TNT. It includes quantitative data on different **Octol** formulations, detailed experimental protocols, and visualizations of the experimental workflow and influencing factors.

## Introduction to Octol and Detonation Velocity

**Octol** is a melt-castable high explosive widely used in military applications, such as in shaped charges and the warheads of guided missiles.[1] It typically consists of a mixture of HMX (Cyclotetramethylene-tetranitramine) and TNT (Trinitrotoluene).[1] Common formulations include 70% HMX with 30% TNT and 75% HMX with 25% TNT.[1]

The detonation velocity (VoD) is a critical performance parameter of an explosive, representing the speed at which the detonation wave propagates through the material.[2][3] It is a key indicator of an explosive's power and brisance.[2] Accurate measurement of VoD is essential for characterizing new explosive formulations, ensuring quality control, and providing data for hydrodynamic calculations.[4][5] The VoD of an explosive is influenced by several factors, including its chemical composition, density, porosity, charge diameter, and the degree of confinement.[4][6]

## Data Presentation: Detonation Velocity of Octol Compositions

The detonation velocity of **Octol** varies significantly with its composition (HMX/TNT ratio) and as-cast density. The following table summarizes calculated and nominal detonation velocities for various **Octol** formulations.

Octol Composition (HMX/TNT wt%)	Density (g/cm <sup>3</sup> )	Porosity (%)	Detonation Velocity (km/s)	Reference
70 / 30	~1.810	~0.8	~8.45	[4]
75 / 25	~1.822	~0.8	~8.55	[4]
78 / 22	1.821	N/A	~8.60	[4]
79 / 21	~1.832	~0.8	~8.65	[4]
85 / 15	~1.850	~0.8	~8.75	[4]
Not Specified	1.80	N/A	8.55	[1]

Note: Data from reference[4] is derived from graphical representations of TIGER code calculations. Actual experimental values may vary.

## Experimental Protocols for Measuring Detonation Velocity

Several methods exist for measuring the detonation velocity of explosives.[7] Common techniques include the D'Autriche method, high-speed photography, and electronic methods using probes.[2][7][8] This section provides a detailed protocol for the electronic probe method, which is widely used for its accuracy and reliability.

### Principle of the Electronic Probe Method

The electronic probe method measures the time it takes for a detonation front to travel between two or more points at known locations within the explosive charge.[2] Probes, such as piezoelectric pins, contact sensors, or fiber optic cables, are placed along the length of the explosive.[2][9] As the detonation wave reaches each probe, it generates an electrical or optical signal. A high-speed data acquisition system or oscilloscope records the time of arrival of these signals.[2] The detonation velocity is then calculated by dividing the known distance between the probes by the measured time interval.[2]

## Detailed Protocol: Electronic Probe Method

### A. Materials and Equipment

- **Octol** sample, cast into a cylindrical charge of sufficient length and diameter (a "rate stick").
- Detonator and booster pellet (e.g., pressed RDX).
- Piezoelectric pins or other contact sensors (at least two).
- High-speed multi-channel oscilloscope or data acquisition system (>1 GHz).
- High-accuracy caliper.
- Drill press or lathe for machining the sample.
- Test chamber or appropriate detonation facility.
- Coaxial cables for connecting pins to the oscilloscope.[10]

### B. Sample Preparation

- Cast the molten **Octol** into a cylindrical mold to form the test sample. Ensure the charge is free from significant voids or cracks.
- Carefully machine the cast charge to the desired final dimensions. A typical charge may have a diameter of 25-50 mm and a length of 150-250 mm.
- Using a high-accuracy caliper, precisely measure the diameter and length of the charge.[10]

- Drill holes along the side of the cylindrical charge at precisely known intervals to accommodate the probes.[2] The distance between probes is a critical measurement.
- Insert the piezoelectric pins or contact sensors into the drilled holes. Ensure a snug fit and good contact with the explosive material.

### C. Experimental Setup and Procedure

- Affix the booster pellet and detonator to one end of the **Octol** charge.[10] This assembly is known as the initiation train.
- Connect the probes to the data acquisition system using coaxial cables.
- Place the entire assembly in a secure, enclosed test chamber.[10]
- Configure the oscilloscope to trigger on the signal from the first probe and set the timebase to capture the events from all probes.
- Evacuate the test area and arm the firing system.
- Initiate the detonation.
- The detonation wave propagates down the charge, activating each probe in sequence. The oscilloscope records the precise time of arrival for each signal.

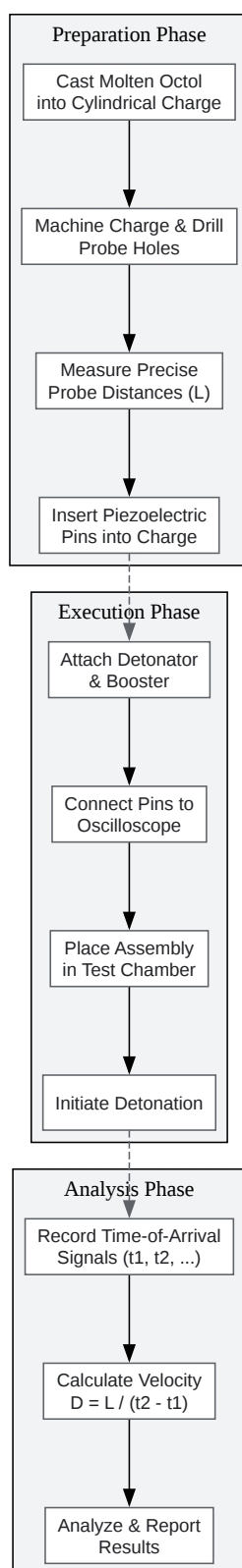
### D. Data Analysis

- From the recorded waveform, determine the exact time ( $t_1, t_2, t_3, \dots$ ) at which the detonation front arrived at each probe.
- The detonation velocity ( $D$ ) between two probes is calculated using the formula:  $D = L / (t_2 - t_1)$  where  $L$  is the precisely measured distance between probe 1 and probe 2, and  $t_1$  and  $t_2$  are their respective arrival times.
- Calculate the velocity for each interval between consecutive probes to check for steady-state detonation.

## Visualizations

### Experimental Workflow

The following diagram illustrates the general workflow for measuring the detonation velocity of an **Octol** sample using the electronic probe method.

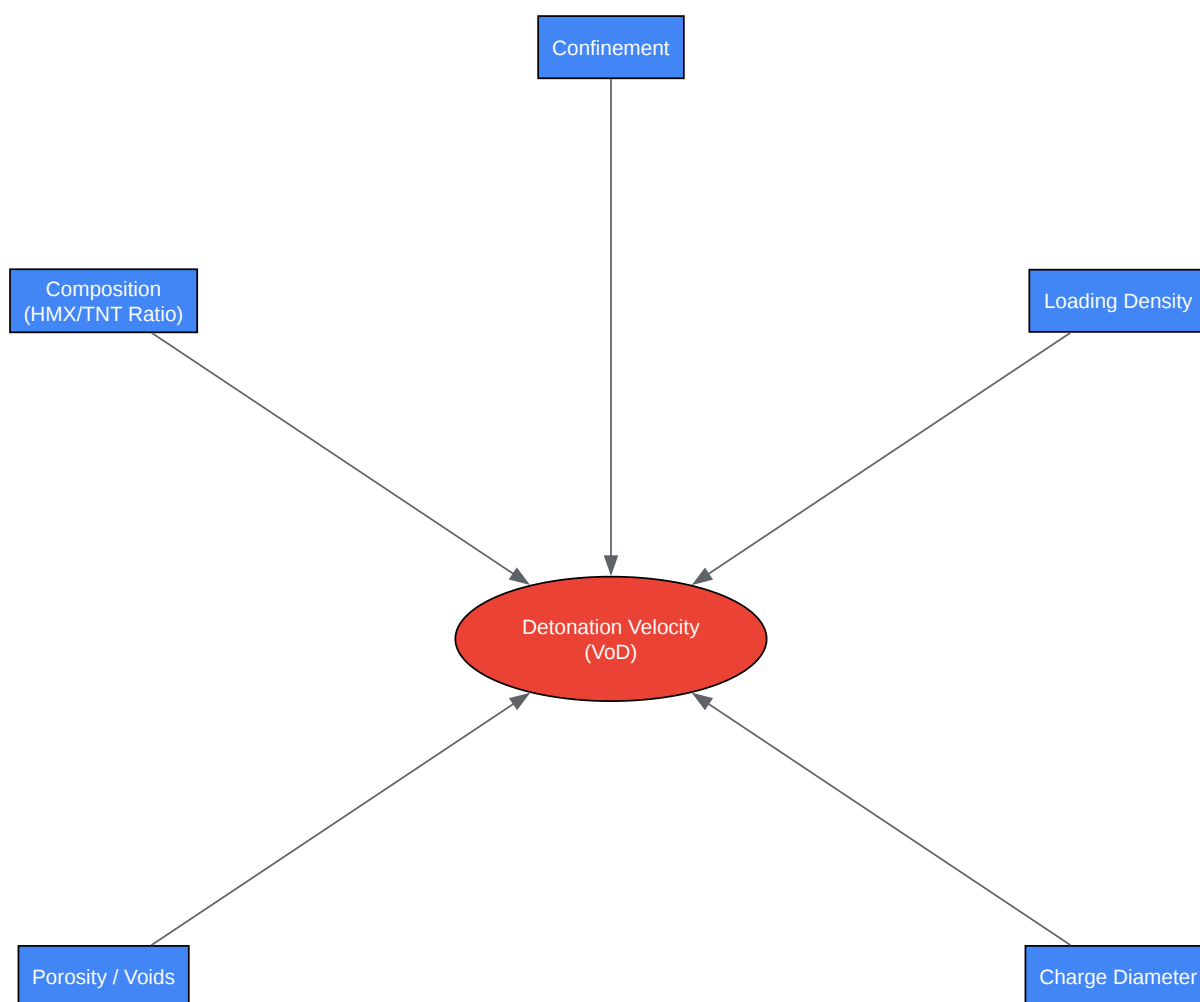


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Caption: Workflow for detonation velocity measurement.

## Factors Influencing Detonation Velocity

The detonation velocity of **Octol** is not a fixed constant but is influenced by several physical and chemical properties of the explosive charge.



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Caption: Key factors influencing detonation velocity.

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